Application Notes and Protocols for Azithromycin F in Pharmaceutical Research

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Compound of Interest

Compound Name:	*Azithromycin F*
CAS No.:	*612069-26-8*
Cat. No.:	*B3192156*

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Introduction

Azithromycin F, chemically known as 3'-N-Demethyl-3'-N-formylazithromycin, is a recognized impurity and degradation product of the broad-spectrum macrolide antibiotic, Azithromycin.[1][2][3] In pharmaceutical research and development, the study of such impurities is not focused on therapeutic efficacy but is a critical component of drug quality, safety, and regulatory compliance. The presence and quantity of impurities like **Azithromycin F** in an active pharmaceutical ingredient (API) or finished drug product can impact its safety and effectiveness.[4] Therefore, the primary application of **Azithromycin F** in a research context is as a reference standard for the development and validation of analytical methods to ensure the purity and stability of Azithromycin.[2] These application notes provide detailed protocols and data for researchers, scientists, and drug development professionals involved in the quality control and analysis of Azithromycin.

Application Notes

The principal application of **Azithromycin F** is in the analytical testing and quality control of Azithromycin.

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- Reference Standard for Quality Control: High-purity **Azithromycin F** serves as a reference standard for the identification and quantification of this specific impurity in batches of Azithromycin API and its pharmaceutical formulations.[2] This is essential for ensuring that the drug product meets the stringent purity criteria set by regulatory bodies like the United States Pharmacopeia (USP) and European Pharmacopoeia (EP).

- Analytical Method Development and Validation: **Azithromycin F** is crucial for developing and validating stability-indicating analytical methods, such as High-Performance Liquid Chromatography (HPLC).[4] These methods must be able to separate, detect, and quantify **Azithromycin F** and other impurities from the main Azithromycin peak, demonstrating the method's specificity.

- Stability and Forced Degradation Studies: Research into the stability of Azithromycin involves subjecting the drug to stress conditions like heat, humidity, light, acid/base hydrolysis, and oxidation.[5] **Azithromycin F** is used to confirm the identity of degradation products formed under these conditions, helping to elucidate the degradation pathways of the parent drug.[5] This information is vital for determining appropriate storage conditions and shelf-life for the final product.

Data Presentation

Quantitative data related to **Azithromycin F** and its analysis are summarized below for easy reference and comparison.

Table 1: Physicochemical Properties of **Azithromycin F**

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Property	Value	Reference(s)
Chemical Name	3'-N-Demethyl-3'-N-formylazithromycin	[1][2]
Synonyms	Azithromycin EP Impurity F, Azithromycin USP Related Compound F	[2]
CAS Number	612069-28-0	[1][3]
Molecular Formula	C38H70N2O13	[1][3]
Molecular Weight	762.97 g/mol	[1][3]

Table 2: Example Chromatographic Methods for Azithromycin Impurity Analysis

Parameter	HPLC-UV Method	Thin-Layer Chromatography (TLC) Method
Stationary Phase	C18 column (250 × 4.6 mm; 5 µm)	Precoated silica-gel TLC plate 60F254
Mobile Phase	Gradient of anhydrous dibasic sodium phosphate buffer, methanol, and acetonitrile	n-hexane–ethyl acetate–diethylamine (75:25:10, v/v/v)
Detection	UV at 210 nm	Spraying with modified Dragendorff's solution
Reported Rƒ/RT	Retention Time (Azithromycin): 47.879 min	Rƒ Value (Azithromycin F): Not explicitly stated, but other impurities are listed. Rƒ of Azithromycin is 0.54.
Reference(s)	[4]	[5]

Experimental Protocols

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Detailed methodologies for key experiments involving the analysis of **Azithromycin F** are provided below.

Protocol 1: Quantification of **Azithromycin F** using HPLC-UV

This protocol is based on methodologies for the determination of Azithromycin impurities in pharmaceutical formulations.[4]

1. Objective: To quantify the levels of **Azithromycin F** and other related impurities in a bulk sample of Azithromycin.

2. Materials and Reagents:

- **Azithromycin F** Reference Standard
- Azithromycin Reference Standard
- Azithromycin Bulk Sample
- Anhydrous Dibasic Sodium Phosphate
- Methanol (HPLC Grade)
- Acetonitrile (HPLC Grade)
- Water (HPLC Grade)
- C18 column (250 × 4.6 mm; 5 µm)

3. Chromatographic Conditions:

- Instrument: High-Performance Liquid Chromatography system with a UV detector.
- Column Temperature: 55 °C
- Flow Rate: 0.9 mL/min
- Detection Wavelength: 210 nm

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- Injection Volume: 20 µL
- Mobile Phase: A gradient program utilizing anhydrous dibasic sodium phosphate buffer, methanol, and acetonitrile.[4]

4. Procedure:

- Standard Solution Preparation: Prepare a standard solution containing a known concentration of **Azithromycin F** in the mobile phase or a suitable diluent.
- Sample Solution Preparation: Accurately weigh and dissolve the Azithromycin bulk sample in the diluent to achieve a known concentration.
- Chromatographic Run: Inject the standard and sample solutions into the HPLC system.
- Data Analysis: Identify the **Azithromycin F** peak in the sample chromatogram by comparing its retention time with that of the standard. Calculate the concentration of **Azithromycin F** in the sample based on the peak area response relative to the standard.

Protocol 2: Thin-Layer Chromatography (TLC) for Purity Testing

This protocol is adapted from a validated stability-indicating TLC method for the analysis of Azithromycin.[5]

1. Objective: To qualitatively assess the purity of an Azithromycin sample and detect the presence of **Azithromycin F** and other degradation products.

2. Materials and Reagents:

- **Azithromycin F** Reference Standard
- Azithromycin Bulk Sample
- Precoated silica-gel 60F254 TLC plates
- n-hexane
- Ethyl acetate

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- Diethylamine
- Modified Dragendorff's reagent for visualization

3. Procedure:

- Mobile Phase Preparation: Prepare the development system by mixing n-hexane, ethyl acetate, and diethylamine in a 75:25:10 (v/v/v) ratio.[5]
- Sample Preparation: Prepare solutions of the Azithromycin sample and the **Azithromycin F** reference standard in a suitable solvent like dichloromethane at a concentration of approximately 1 mg/mL.
- Spotting: Apply 10-20 µL of each solution as separate spots onto the TLC plate.
- Development: Place the TLC plate in a chromatography chamber saturated with the mobile phase and allow the solvent front to migrate at least 15 cm.[5]
- Visualization: After development, dry the plate and spray it with modified Dragendorff's solution to visualize the separated spots. Azithromycin and its impurities typically appear as brown to brownish-red spots.[5]
- Analysis: Compare the Rf value and appearance of any impurity spots in the sample lane with the spot from the **Azithromycin F** reference standard.

Visualizations

Diagrams illustrating key workflows and relationships are provided below using the DOT language.

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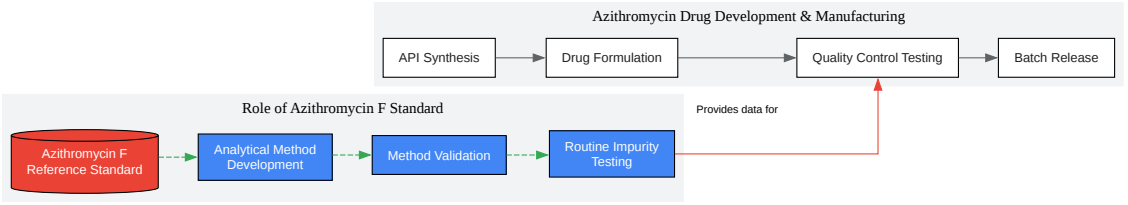

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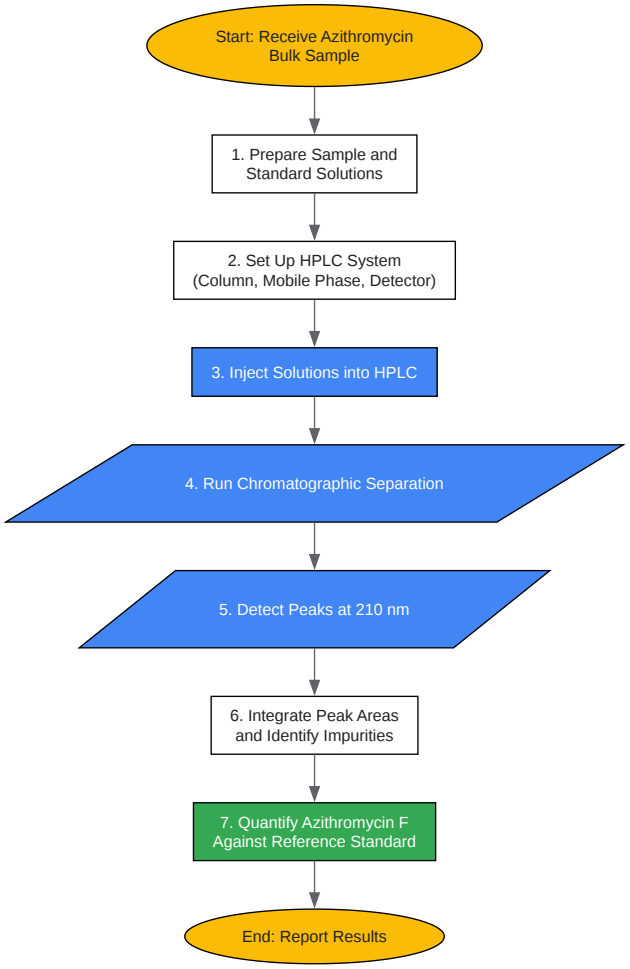
Caption: Role of **Azithromycin F** in Pharmaceutical Quality Control.



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